

Spectroscopic Characterization of 5-Bromo-2-ethyl-3-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-ethyl-3-nitropyridine

CAS No.: 1211591-74-0

Cat. No.: B582386

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Introduction

5-Bromo-2-ethyl-3-nitropyridine is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. Its structural elucidation is paramount for understanding its reactivity, properties, and potential biological activity. This technical guide provides an in-depth analysis of the spectroscopic data for **5-Bromo-2-ethyl-3-nitropyridine** (CAS No: 1211591-74-0, Molecular Formula: $C_7H_7BrN_2O_2$, Molecular Weight: 231.05 g/mol). Due to the absence of publicly available experimental spectra for this specific compound, this guide presents predicted spectroscopic data based on the analysis of analogous compounds and established principles of NMR, IR, and mass spectrometry. The insights provided herein are intended to guide researchers in the characterization of this and structurally related molecules.

A plausible synthetic route to **5-Bromo-2-ethyl-3-nitropyridine** can be extrapolated from methods used for similar compounds, such as the synthesis of 5-bromo-2-methyl-3-nitropyridine. A potential pathway could involve the nitration of a 5-bromo-2-ethylpyridine precursor. The precise characterization of the final product is crucial to confirm the success of the synthesis and to ensure its purity for subsequent applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR spectra of **5-Bromo-2-ethyl-3-nitropyridine** are detailed below.

Anticipated ^1H NMR Spectrum

The predicted ^1H NMR chemical shifts are summarized in the table below. The spectrum is expected to show signals corresponding to the two aromatic protons on the pyridine ring and the protons of the ethyl group.

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-4	8.6 - 8.8	Doublet	2.0 - 2.5
H-6	8.4 - 8.6	Doublet	2.0 - 2.5
-CH ₂ -	3.0 - 3.2	Quartet	7.5 - 8.0
-CH ₃	1.3 - 1.5	Triplet	7.5 - 8.0

Spectral Interpretation (^1H NMR)

The chemical shifts of the pyridine ring protons are significantly influenced by the substituents. The nitro group at the 3-position is a strong electron-withdrawing group, which will deshield the adjacent protons. The bromine atom at the 5-position also has an electron-withdrawing inductive effect.

- Aromatic Protons (H-4 and H-6):** The protons at the 4 and 6 positions are expected to be the most downfield signals in the spectrum due to the combined electron-withdrawing effects of the nitro group and the nitrogen atom in the pyridine ring. They will appear as doublets due to coupling with each other (a small meta-coupling).
- Ethyl Group Protons:** The methylene protons (-CH₂-) of the ethyl group are adjacent to the pyridine ring and will be deshielded, appearing as a quartet due to coupling with the three

methyl protons. The methyl protons ($-\text{CH}_3$) will appear as a triplet, further upfield, due to coupling with the two methylene protons.

Anticipated ^{13}C NMR Spectrum

The predicted ^{13}C NMR chemical shifts are presented in the table below. The spectrum will show seven distinct signals corresponding to the seven carbon atoms in the molecule.

Carbon	Predicted Chemical Shift (δ , ppm)
C-2	160 - 165
C-3	145 - 150
C-4	140 - 145
C-5	115 - 120
C-6	150 - 155
$-\text{CH}_2-$	25 - 30
$-\text{CH}_3$	12 - 15

Spectral Interpretation (^{13}C NMR)

The electron-withdrawing nitro group and the electronegative nitrogen and bromine atoms will significantly influence the chemical shifts of the pyridine ring carbons.

- **Pyridine Ring Carbons:** The carbons directly attached to the nitrogen (C-2 and C-6) and the nitro group (C-3) are expected to be the most deshielded. The carbon bearing the bromine atom (C-5) will also be downfield, though to a lesser extent.
- **Ethyl Group Carbons:** The carbons of the ethyl group will appear in the aliphatic region of the spectrum, with the methylene carbon being more deshielded than the methyl carbon.

Experimental Protocols

NMR Data Acquisition

- Sample Preparation: Dissolve 10-15 mg of the solid sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).^[1]
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Instrumentation: Acquire the ^1H and ^{13}C NMR spectra on a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Parameters: Typical parameters include a 30° pulse width, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Parameters: Typical parameters for a proton-decoupled ^{13}C spectrum include a 30 - 45° pulse width, an acquisition time of 1-2 seconds, and a relaxation delay of 2-5 seconds.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Anticipated IR Spectrum

The table below summarizes the predicted characteristic IR absorption bands for **5-Bromo-2-ethyl-3-nitropyridine**.

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
Aromatic C-H stretch	3100 - 3000	Medium
Aliphatic C-H stretch	2980 - 2850	Medium
Asymmetric NO_2 stretch	1550 - 1520	Strong
Symmetric NO_2 stretch	1360 - 1340	Strong
C=N and C=C stretch (pyridine ring)	1600 - 1450	Medium to Strong
C-Br stretch	700 - 600	Medium to Strong

Spectral Interpretation (IR)

- Nitro Group: The most characteristic bands in the IR spectrum will be the strong absorptions corresponding to the asymmetric and symmetric stretching vibrations of the nitro group (NO_2). For aromatic nitro compounds, these typically appear around $1550\text{-}1475\text{ cm}^{-1}$ and $1360\text{-}1290\text{ cm}^{-1}$.^{[2][3]}
- Pyridine Ring: The stretching vibrations of the $\text{C}=\text{N}$ and $\text{C}=\text{C}$ bonds within the pyridine ring will give rise to a series of bands in the $1600\text{-}1450\text{ cm}^{-1}$ region.
- C-H Bonds: The aromatic C-H stretching vibrations will appear above 3000 cm^{-1} , while the aliphatic C-H stretching vibrations of the ethyl group will be observed below 3000 cm^{-1} .
- C-Br Bond: The C-Br stretching vibration is expected in the lower frequency region of the spectrum.

Experimental Protocols

FT-IR Data Acquisition (KBr Pellet Method)

- Sample Preparation: Grind 1-2 mg of the solid sample with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.^[4]
- Pellet Formation: Place the mixture in a pellet die and apply pressure with a hydraulic press to form a transparent pellet.^[4]
- Analysis: Place the KBr pellet in the sample holder of an FT-IR spectrometer and acquire the spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural identification.

Anticipated Mass Spectrum (Electron Ionization)

The predicted major fragments in the electron ionization (EI) mass spectrum of **5-Bromo-2-ethyl-3-nitropyridine** are listed below.

m/z	Predicted Fragment	Interpretation
231/233	$[M]^+$	Molecular ion peak (presence of Br isotopes)
216/218	$[M - CH_3]^+$	Loss of a methyl radical
202/204	$[M - C_2H_5]^+$	Loss of an ethyl radical
185/187	$[M - NO_2]^+$	Loss of a nitro group
156/158	$[C_5H_3BrN]^+$	Loss of C_2H_5 and NO_2
77	$[C_5H_4N]^+$	Pyridine ring fragment

Spectral Interpretation (MS)

The mass spectrum is expected to show a characteristic isotopic pattern for the molecular ion due to the presence of bromine (^{79}Br and ^{81}Br in approximately a 1:1 ratio), resulting in two peaks of nearly equal intensity separated by 2 m/z units (M^+ at 231 and $M+2$ at 233).^[5]

- Molecular Ion: A prominent molecular ion peak is expected.
- Fragmentation Pattern: Common fragmentation pathways for aromatic nitro compounds include the loss of the nitro group ($-NO_2$) and cleavage of alkyl substituents. Therefore, fragments corresponding to the loss of the ethyl group ($[M - C_2H_5]^+$) and the nitro group ($[M - NO_2]^+$) are anticipated. Further fragmentation of the pyridine ring can also occur. The fragmentation of aromatic nitro compounds can also involve the loss of NO followed by CO.^[6]

Experimental Protocols

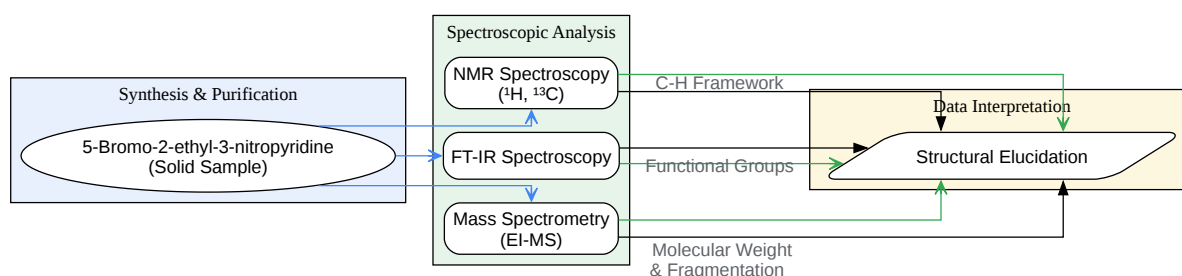
Electron Ionization Mass Spectrometry (EI-MS) Data Acquisition

- Sample Introduction: Introduce a small amount of the solid sample into the mass spectrometer, typically using a direct insertion probe. The sample is then vaporized by heating.^{[7][8]}

- Ionization: The gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.[7][9]
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- Detection: The separated ions are detected, and a mass spectrum is generated.

Visualizations

Caption: Molecular structure of **5-Bromo-2-ethyl-3-nitropyridine**.



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Caption: Workflow for spectroscopic characterization.

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